

Introduction to Salicylic Acid and Jasmonic Acid

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Compound of Interest		
Compound Name:	SA-VA	
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Salicylic acid (SA) and jasmonic acid (JA) are critical phytohormones that play central roles in regulating plant growth, development, and, most notably, responses to environmental stress. SA is primarily associated with inducing resistance against biotrophic and semi-biotrophic pathogens, as well as the establishment of systemic acquired resistance (SAR), a long-lasting, broad-spectrum immunity. Conversely, JA and its derivatives, collectively known as jasmonates, are key in orchestrating defenses against necrotrophic pathogens and herbivorous insects. The signaling pathways of SA and JA are complex and are known to interact, often antagonistically, to fine-tune the plant's defense response.

The Salicylic Acid (SA) Signaling Pathway

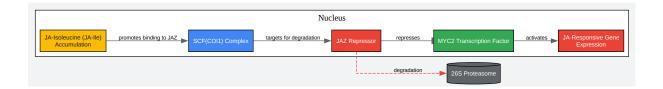
The SA signaling pathway is pivotal for activating defenses against biotrophic pathogens. A key regulator in this pathway is NONEXPRESSOR OF PATHOGENESIS-RELATED GENES 1 (NPR1).

Upon pathogen challenge, SA levels increase in the plant. In the cytoplasm, NPR1 exists as an oligomer, held together by disulfide bonds. The accumulation of SA leads to a change in the cellular redox state, which results in the reduction of these disulfide bonds and the release of NPR1 monomers. These monomers then translocate to the nucleus.

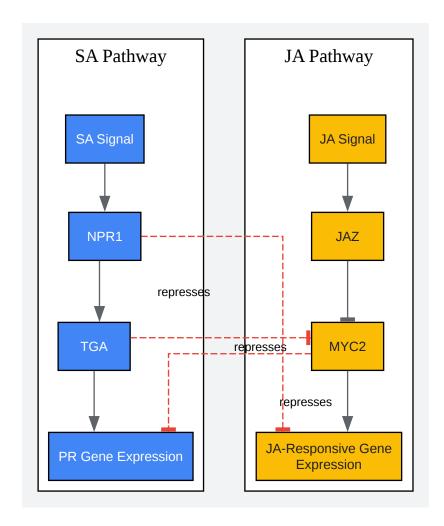
In the nucleus, NPR1 interacts with TGA transcription factors. This interaction is crucial for the activation of a large set of defense-related genes, including the Pathogenesis-Related (PR) genes, which encode proteins with antimicrobial activities. This transcriptional reprogramming is a hallmark of SA-mediated defense and SAR.



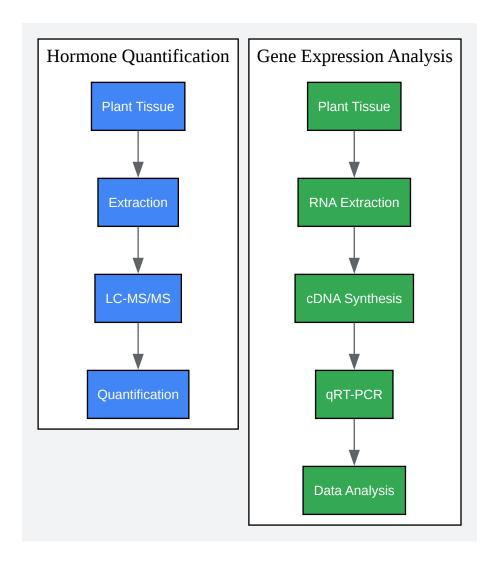












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